

An In-depth Technical Guide to 2-Chloro-5-iodonicotinic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-5-iodonicotinic acid

CAS No.: 59782-86-4

Cat. No.: B1315165

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available, detailed experimental data for **2-Chloro-5-iodonicotinic acid** is limited. This guide compiles all available verified information and presents a speculative synthesis protocol based on established chemical principles for analogous compounds.

Core Compound Properties

2-Chloro-5-iodonicotinic acid is a halogenated derivative of nicotinic acid, also known as vitamin B3. Its structure, featuring both a chloro and an iodo substituent on the pyridine ring, makes it a potentially valuable intermediate in organic synthesis, particularly for the development of novel pharmaceutical and agrochemical compounds.

Quantitative Data Summary

The known physicochemical properties of **2-Chloro-5-iodonicotinic acid** are summarized in the table below. It is important to note that experimental data such as melting point, boiling point, and solubility are not readily available in published literature.

Property	Value	Reference
Molecular Weight	283.45 g/mol	[1]
Molecular Formula	C ₆ H ₃ ClINO ₂	[1]
CAS Number	59782-86-4	[1]
Purity	≥95% (as offered by suppliers)	[2]
MDL Number	MFCD08276959	[2]

Potential Applications

While specific applications for **2-Chloro-5-iodonicotinic acid** are not well-documented, its structural similarity to other 2-chloronicotinic acid derivatives suggests its potential utility as a key intermediate in the synthesis of:

- **Active Pharmaceutical Ingredients (APIs):** Analogous compounds are used in the synthesis of anti-inflammatory drugs, and this molecule could serve as a building block for novel therapeutics.[1]
- **Agrochemicals:** Halogenated nicotinic acids are precursors to various herbicides and fungicides.[1]
- **Specialty Chemicals:** Its unique substitution pattern makes it a candidate for creating complex organic molecules for materials science and other research applications.

Experimental Protocols

Due to the absence of published synthesis procedures for **2-Chloro-5-iodonicotinic acid**, a plausible experimental protocol is proposed below. This hypothetical pathway is designed based on well-established reactions for the synthesis of similar halogenated nicotinic acids, such as the Sandmeyer reaction on an amino-substituted precursor.

Proposed Synthesis of 2-Chloro-5-iodonicotinic Acid

This proposed synthesis starts from the more readily available 2-amino-5-iodonicotinic acid.

Step 1: Diazotization of 2-amino-5-iodonicotinic acid

- Apparatus: A three-necked round-bottom flask equipped with a mechanical stirrer, a thermometer, and a dropping funnel.
- Procedure:
 1. Suspend 2-amino-5-iodonicotinic acid in a solution of concentrated hydrochloric acid and water, and cool the mixture to 0-5°C in an ice-salt bath.
 2. Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO_2) dropwise via the dropping funnel. Maintain the temperature strictly between 0-5°C throughout the addition to form the diazonium salt.
 3. Stir the mixture for an additional 30 minutes at this temperature after the addition is complete to ensure full conversion.

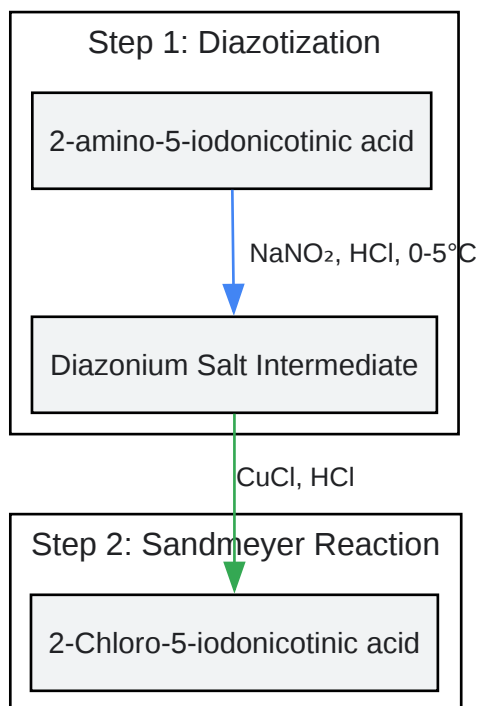
Step 2: Sandmeyer Reaction (Chloro-de-amination)

- Apparatus: The same setup as Step 1, with provisions for gas evolution.
- Procedure:
 1. In a separate vessel, prepare a solution of copper(I) chloride (CuCl) in concentrated hydrochloric acid.
 2. Slowly add the cold diazonium salt solution from Step 1 to the CuCl solution. Vigorous evolution of nitrogen gas will be observed.
 3. After the addition is complete, allow the reaction mixture to warm to room temperature and then heat gently (e.g., to 50-60°C) until gas evolution ceases.
 4. Cool the mixture and collect the precipitated solid by filtration.
 5. Wash the solid with cold water to remove inorganic salts.
 6. Purify the crude **2-Chloro-5-iodonicotinic acid** by recrystallization from a suitable solvent system (e.g., ethanol/water or acetic acid).

Visualizations

Proposed Synthesis Workflow

The following diagram illustrates the logical flow of the proposed synthesis of **2-Chloro-5-iodonicotinic acid** from its amino precursor.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **2-Chloro-5-iodonicotinic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 2-Chloro-5-iodonicotinic acid - Amerigo Scientific [amerigoscientific.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-5-iodonicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1315165/docs#an-in-depth-technical-guide-to-2-chloro-5-iodonicotinic-acid\]](https://www.benchchem.com/product/b1315165/docs#an-in-depth-technical-guide-to-2-chloro-5-iodonicotinic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)